Advanced Safety and Handling Whitepaper: (Chloromethoxy)trimethylsilane (CAS 23586-77-8)

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Compound of Interest

Compound Name:	*(Chloromethoxy)trimethylsilane*
CAS No.:	*23586-77-8*
Cat. No.:	*B11722721*

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Executive Summary

(Chloromethoxy)trimethylsilane is a highly reactive organosilicon intermediate utilized in advanced organic synthesis and the preparation of functionalized silanes. Unlike its structural analogue, (chloromethyl)trimethylsilane (CAS 2344-80-1), the presence of an oxygen atom in the functional group (-OCH_2Cl) fundamentally alters its electronic distribution and chemical behavior[1]. This structural nuance renders the compound exceptionally labile, making it a powerful electrophile but simultaneously imposing strict handling requirements due to its propensity for rapid, exothermic hydrolysis[1]. This whitepaper provides researchers and drug development professionals with an in-depth analysis of its physicochemical properties, toxicological mechanisms, and field-proven experimental protocols.

Physicochemical Profiling & Structural Causality

The reactivity of **(chloromethoxy)trimethylsilane** is dictated by the Si-O-CH_2-Cl linkage. The electron-withdrawing nature of the chlorine atom, coupled with the oxygen heteroatom, creates

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a highly electrophilic methylene carbon that is primed for nucleophilic attack, but also highly susceptible to degradation.

Table 1: Core Physicochemical and Regulatory Data

Parameter	Specification	Causality / Significance
Chemical Name	(Chloromethoxy)trimethylsilane	Standard IUPAC nomenclature
CAS Registry Number	23586-77-8	Unique identifier for safety tracking[2]
Molecular Formula	$C_4H_{11}ClOSi$	Dictates stoichiometric calculations[1]
Molar Mass	138.67 g/mol	Essential for precise molar equivalents[2]
Structural Connectivity	C(C)OCCl	Oxygen insertion destabilizes the C-Cl bond[1]
GHS Hazard Codes	H315, H319, H335	Severe irritant to skin, eyes, and respiratory tract[1]
Transport Class	UN 1993 (Flammable Liquid)	Requires specialized shipping and storage[1]

Toxicological Mechanisms & Hazard Identification

The primary hazard of **(chloromethoxy)trimethylsilane** is not inherent solely to the intact molecule, but rather to its aggressive degradation products. The compound is acutely sensitive to moisture. Upon exposure to ambient humidity or the aqueous environment of human mucous membranes, the Si-O and C-Cl bonds undergo rapid hydrolysis.

Causality of Toxicity: The hydrolysis reaction stoichiometrically yields trimethylsilanol, hydrochloric acid (HCl), and formaldehyde (CH_2O). The immediate release of anhydrous HCl gas causes severe localized tissue necrosis and respiratory irritation (H335)[1]. Concurrently, the generation of formaldehyde introduces a secondary toxicological vector, acting as a potent protein cross-linking agent and recognized chronic health hazard.

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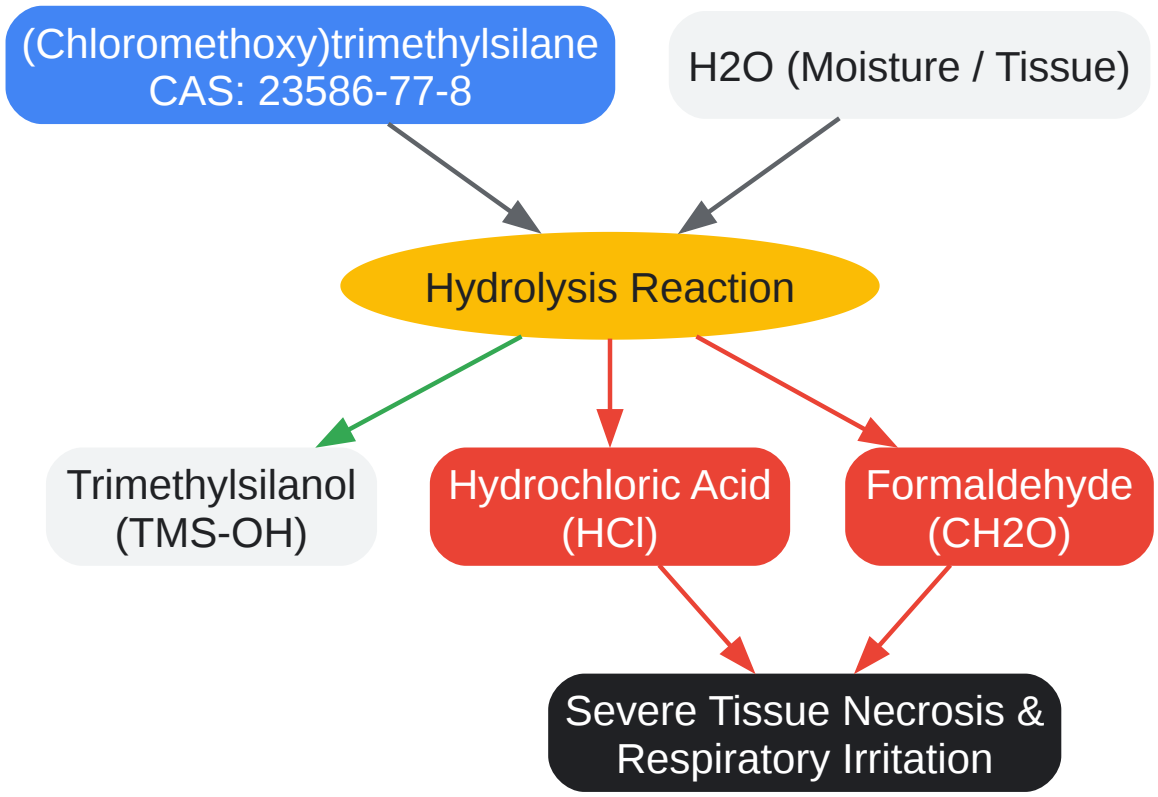

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Hydrolysis pathway of **(Chloromethoxy)trimethylsilane** generating toxic byproducts.

Experimental Methodologies: In Situ Generation & Trapping

Due to its low thermal stability, **(chloromethoxy)trimethylsilane** is rarely isolated in pure form. Instead, it is synthesized in situ and immediately subjected to nucleophilic trapping. The seminal protocol by Gundersen and Benneche (1991) established the standard for its generation via the cleavage of O,S-acetals[3].

Step-by-Step Methodology:

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- Apparatus Preparation (Self-Validating System): Flame-dry a multi-neck Schlenk flask under a vacuum of <0.1 Torr, followed by purging with ultra-high purity argon.
  - Validation: The absence of white fumes upon the initial introduction of trace chlorosilane reagents confirms a strictly anhydrous environment. If fumes appear, the system has a micro-leak and must be rebuilt.
- Precursor Solvation: Dissolve the starting O,S-acetal (e.g., ethyl (trimethylsilyloxy)methyl sulfide) in anhydrous dichloromethane (CH_2Cl_2) under positive argon pressure[3].
- Cryogenic Stabilization: Submerge the reaction vessel in a dry ice/acetone bath, allowing the internal temperature to equilibrate to exactly -78 °C.
  - Causality: The transient **(chloromethoxy)trimethylsilane** intermediate rapidly decomposes at ambient temperatures; cryogenic conditions kinetically trap the molecule, preventing premature degradation[3].
- Selective Cleavage: Introduce 0.5 equivalents of sulfuryl chloride (SO_2Cl_2) dropwise via a gas-tight syringe.
  - Causality: Sulfuryl chloride acts as a highly selective electrophile, specifically cleaving the C-S bond of the O,S-acetal without disrupting the delicate Si-O linkage, thereby generating the target α-chloro ether[3].
- Nucleophilic Trapping: Immediately introduce a nucleophile, such as triethylammonium benzenethiolate, into the cryogenic solution.
  - Causality: Rapid nucleophilic substitution at the highly electrophilic chloromethyl carbon outcompetes thermal degradation pathways, yielding a stable, isolable O,S-acetal derivative[3].

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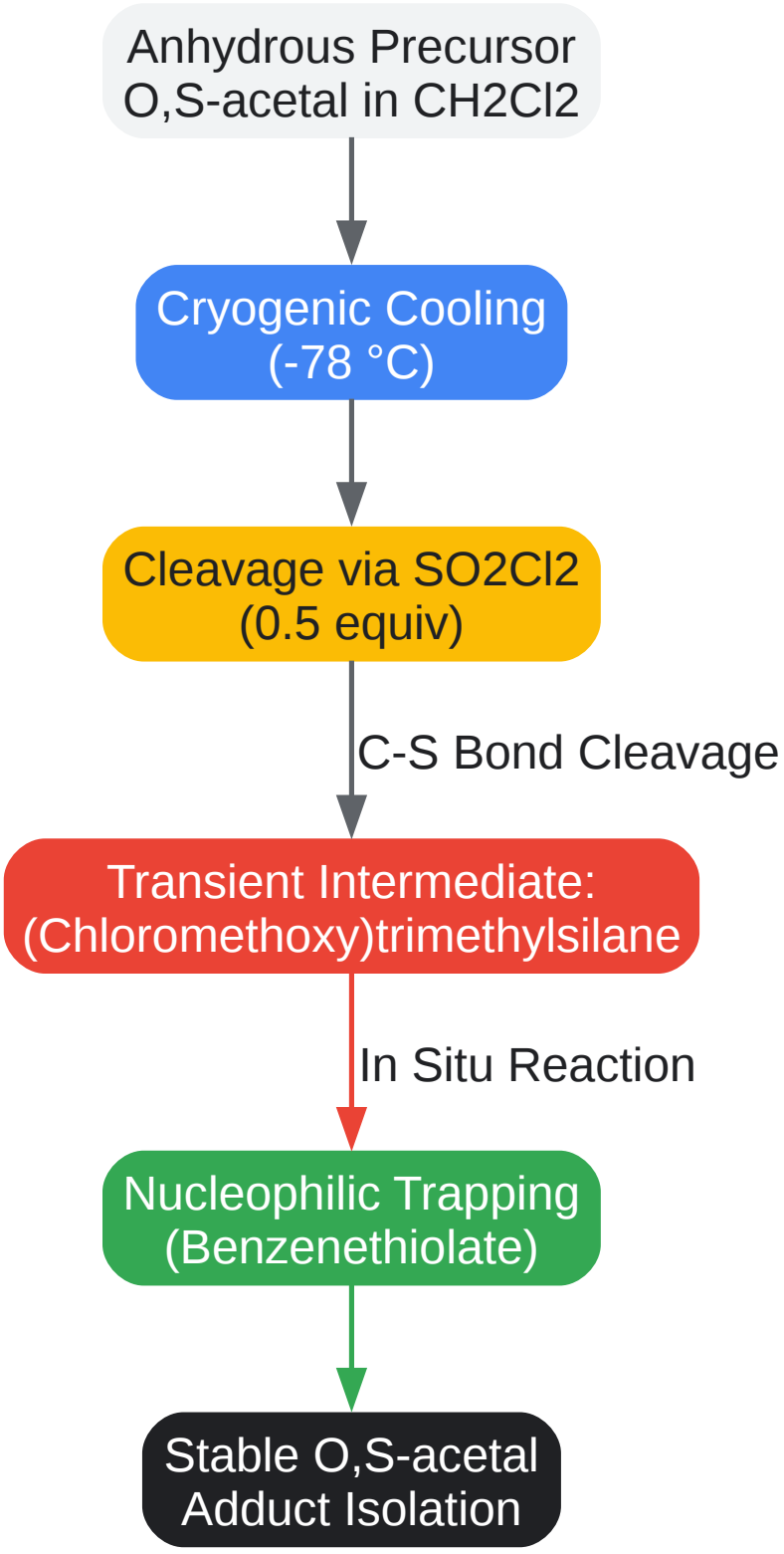

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Cryogenic synthesis and in situ trapping workflow for **(Chloromethoxy)trimethylsilane**.

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Self-Validating Safety & Quenching Protocols

Handling this compound requires proactive risk mitigation strategies designed to neutralize its specific degradation pathways.

- Engineering Controls: All manipulations must occur within a Class II fume hood using Schlenk line techniques or a dedicated inert-atmosphere glovebox to prevent atmospheric moisture intrusion[1].
- Emergency Quenching (Spill Response): In the event of a spill, do not use water, as this will trigger a violent exothermic release of HCl gas. Instead, smother the spill with a non-combustible, anhydrous absorbent (e.g., calcined diatomaceous earth). Once absorbed, slowly neutralize the material by transferring it into a large volume of an ice-cold, saturated sodium bicarbonate ($NaHCO_3$) solution.
  - Causality: The weak base safely neutralizes the evolving HCl without generating excessive heat, while the ice bath controls the thermodynamics of the rapid hydrolysis reaction.
- Personal Protective Equipment (PPE): Heavy-duty nitrile or butyl rubber gloves, a chemical splash apron, and a full face shield are mandatory. A localized acid-gas respirator (Type ABEK) should be accessible in case of ventilation failure[1].

References

- Vulcanchem. **(Chloromethoxy)trimethylsilane** - 23586-77-8 - Vulcanchem: Applications in Chemical Synthesis.
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- Guidechem. chloromethoxy(trimethyl)silane 23586-77-8 wiki - Guidechem.

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Sources

- 1. (Chloromethoxy)trimethylsilane (23586-77-8) for sale [vulcanchem.com]
- 2. guidechem.com [guidechem.com]
- 3. scispace.com [scispace.com]
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